

# An In-depth Technical Guide to Sodium Chloroplatinate: Properties, Safety, and Applications

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## Compound of Interest

Compound Name: Sodium chloroplatinate

Cat. No.: B074783

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This technical guide provides a comprehensive overview of **sodium chloroplatinate**, a key inorganic compound utilized in diverse scientific fields. This document details its chemical and physical properties, critical safety information as outlined in Safety Data Sheets (SDS), and established experimental protocols for its application in catalysis and nuclear magnetic resonance (NMR) spectroscopy.

## Chemical Identification and Properties

**Sodium chloroplatinate** is the sodium salt of hexachloroplatinic acid. It primarily exists in two forms: the anhydrous salt ( $\text{Na}_2[\text{PtCl}_6]$ ) and the more common hexahydrate ( $\text{Na}_2[\text{PtCl}_6] \cdot 6\text{H}_2\text{O}$ ). The anhydrous form is characterized as a yellow, hygroscopic crystalline solid, which readily converts to the orange hexahydrate in the presence of moisture.<sup>[1][2][3]</sup> This conversion can be reversed by heating the hexahydrate at  $110^\circ\text{C}$ .<sup>[2]</sup>

Below is a summary of the key physical and chemical properties for both the anhydrous and hexahydrate forms of **sodium chloroplatinate**.

Table 1: Physical and Chemical Properties of **Sodium Chloroplatinate**

Property	Sodium Hexachloroplatinate(IV) (Anhydrous)	Sodium Hexachloroplatinate(IV) Hexahydrate
CAS Number	16923-58-3[1][2][3]	19583-77-8[4]
Molecular Formula	Na <sub>2</sub> PtCl <sub>6</sub> [1][3]	Na <sub>2</sub> PtCl <sub>6</sub> ·6H <sub>2</sub> O
Molecular Weight	453.78 g/mol [1][3]	561.87 g/mol
Appearance	Yellow, hygroscopic crystals[1][3]	Orange crystalline solid[2]
Melting Point	110°C (for dehydration of hexahydrate)[2]	Not specified
Density	2.5 g/cm <sup>3</sup> [2][5]	Not specified
Solubility	Soluble in water and alcohol[3]	Soluble in water[4]

## Safety Data Sheet (SDS) Summary

A thorough understanding of the hazards associated with **sodium chloroplatinate** is crucial for its safe handling in a laboratory setting. This compound is classified as hazardous and requires appropriate personal protective equipment (PPE) and handling procedures.

Table 2: GHS Hazard Information for Sodium Hexachloroplatinate(IV)

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral (Category 3)[1]	Skull and Crossbones (GHS06)[2]	Danger[1][6]	H301: Toxic if swallowed[1][4]
Serious Eye Damage (Category 1)[1]	Corrosion (GHS05)[2]	Danger[1][6]	H318: Causes serious eye damage[1]
Skin Sensitization (Category 1)[1]	Exclamation Mark (GHS07)[7]	Danger[1][6]	H317: May cause an allergic skin reaction[1][4]
Respiratory Sensitization (Category 1)[1]	Health Hazard (GHS08)[8]	Danger[1][6]	H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled[2]
Environmental Hazard[2]	Environment (GHS09)[2]	Warning[2]	Not specified

#### Exposure Limits:

- ACGIH TLV: 0.002 mg/m<sup>3</sup> (as Pt, soluble salts)[9]
- OSHA PEL: 0.002 mg/m<sup>3</sup> (as Pt, soluble salts)[9]
- NIOSH IDLH: 4 mg/m<sup>3</sup> (as Pt, soluble salts)[9]

## Experimental Protocols

**Sodium chloroplatinate** is a versatile precursor and reference standard in various chemical applications. Below are detailed protocols for its use in the synthesis of platinum nanoparticles and as a reference standard in <sup>195</sup>Pt NMR spectroscopy.

## Synthesis of Platinum Nanoparticles

This protocol outlines the synthesis of platinum nanoparticles (PtNPs) from sodium hexachloroplatinate(IV) hexahydrate using sodium borohydride as a reducing agent.[10]

Materials:

- Sodium hexachloroplatinate(IV) hexahydrate ( $\text{Na}_2[\text{PtCl}_6] \cdot 6\text{H}_2\text{O}$ )
- Sodium borohydride ( $\text{NaBH}_4$ )
- Deionized water

Procedure:

- Prepare a 0.13 mM aqueous solution of sodium hexachloroplatinate(IV) hexahydrate. For instance, dissolve 7.3 mg of  $\text{Na}_2[\text{PtCl}_6] \cdot 6\text{H}_2\text{O}$  in 100 mL of deionized water.[10]
- In a separate flask, prepare a fresh solution of sodium borohydride.
- While vigorously stirring the platinum salt solution, rapidly add 10 equivalents of the sodium borohydride solution.[10]
- Continue to stir the reaction mixture for a minimum of 2 hours at room temperature. The formation of platinum nanoparticles will be indicated by a color change in the solution.[10]
- The resulting colloidal suspension of platinum nanoparticles can be utilized directly for catalytic applications.[10]

## Preparation of a $^{195}\text{Pt}$ NMR Reference Standard

Sodium hexachloroplatinate is the accepted reference standard for  $^{195}\text{Pt}$  NMR spectroscopy, defining the 0 ppm chemical shift.[11]

Materials:

- Sodium hexachloroplatinate(IV) ( $\text{Na}_2[\text{PtCl}_6]$ )
- Deuterium oxide ( $\text{D}_2\text{O}$ )
- 5 mm NMR tubes

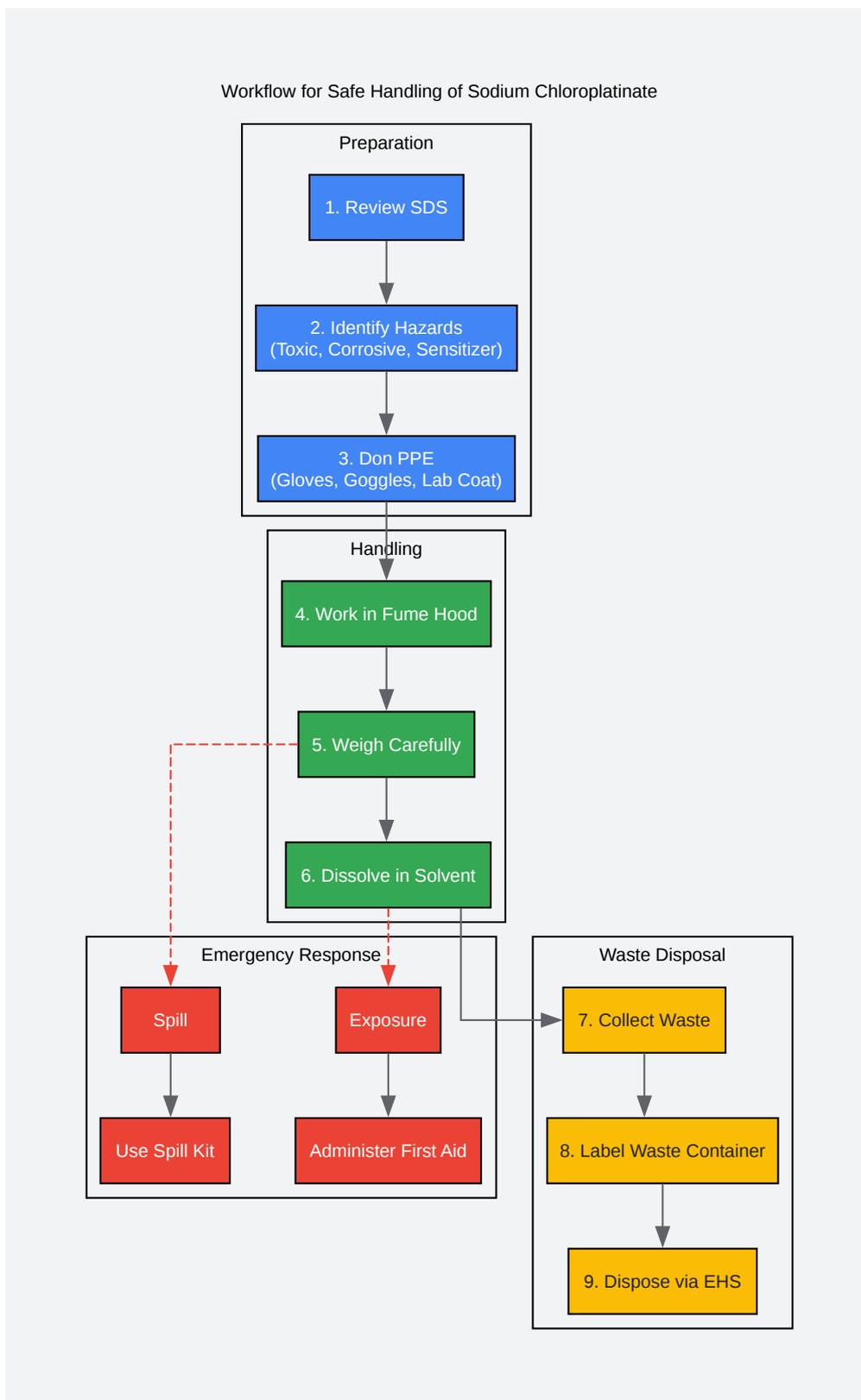
- Volumetric flask
- Analytical balance

Procedure:

- Accurately weigh the required amount of sodium hexachloroplatinate(IV) to prepare a 1.2 M solution in the desired volume of D<sub>2</sub>O.[11]
- Dissolve the weighed compound in D<sub>2</sub>O within a volumetric flask, ensuring complete dissolution through gentle agitation.[11]
- Transfer the resulting solution to a 5 mm NMR tube for use as an external reference standard.[11]

## Visualized Workflow for Safe Handling

The following diagram, generated using the DOT language, illustrates the logical workflow for the safe handling of **sodium chloroplatinate**, from initial assessment to final disposal.



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Caption: Workflow for the safe handling of **sodium chloroplatinate**.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Sodium Chloroplatinate: Properties, Safety, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074783#cas-number-and-safety-data-sheet-for-sodium-chloroplatinate]

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